

An In-depth Technical Guide to the Safe Handling of DBCO-PEG4-Alcohol

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Compound of Interest

Compound Name: DBCO-PEG4-Alcohol

Cat. No.: B2554161

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **DBCO-PEG4-Alcohol**, a key reagent in copper-free click chemistry.^{[1][2][3]} Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the product.

Section 1: Product Identification and Properties

DBCO-PEG4-Alcohol is a polyethylene glycol (PEG) derivative containing a dibenzocyclooctyne (DBCO) moiety and a terminal primary hydroxyl group.^{[4][5]} The DBCO group facilitates strain-promoted alkyne-azide cycloaddition (SPAAC), a bioorthogonal reaction widely used in bioconjugation, while the hydrophilic PEG spacer enhances solubility.

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	1416711-60-8	
Molecular Formula	C29H36N2O6	
Molecular Weight	508.61 g/mol	
Appearance	Solid	
Purity	≥95% - ≥98%	
Melting Point	50-60 °C	
Storage Temperature	-20°C	

Section 2: Hazard Identification and Safety Classifications

DBCO-PEG4-Alcohol is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects. While it is considered non-hazardous for transport, appropriate handling precautions are necessary to minimize exposure and environmental release.

Table 2: GHS Hazard and Precautionary Statements

Classification	Code	Statement	Reference
Hazard	H302	Harmful if swallowed.	
Hazard	H410	Very toxic to aquatic life with long lasting effects.	
Precautionary	P264	Wash skin thoroughly after handling.	
Precautionary	P270	Do not eat, drink or smoke when using this product.	
Precautionary	P273	Avoid release to the environment.	
Precautionary	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
Precautionary	P330	Rinse mouth.	
Precautionary	P391	Collect spillage.	
Precautionary	P501	Dispose of contents/container to an approved waste disposal plant.	

According to available data, this product contains no substances with occupational exposure limit values. No component of this product present at a level greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.

Section 3: Handling and Storage Protocols

Proper handling and storage are essential to ensure the stability of **DBCO-PEG4-Alcohol** and the safety of laboratory personnel.

Storage:

- Store the container tightly sealed in a cool, well-ventilated area.
- The recommended storage temperature is -20°C for the powder and -80°C when in solvent.
- Keep away from direct sunlight and sources of ignition.
- If preparing stock solutions, it is recommended to store them as aliquots in tightly sealed vials at -20°C for up to one month. Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.

Handling:

- Avoid inhalation, and contact with eyes and skin.
- Use only in areas with appropriate exhaust ventilation.
- Avoid the formation of dust and aerosols.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Incompatible Materials:

- Strong acids/alkalis and strong oxidizing/reducing agents.

Section 4: Exposure Controls and Personal Protective Equipment (PPE)

To minimize potential exposure, the following engineering controls and personal protective equipment are recommended.

Table 3: Recommended Personal Protective Equipment

PPE	Specification	Purpose	Reference
Eye Protection	Safety goggles with side-shields.	To protect eyes from splashes.	
Hand Protection	Protective gloves (e.g., nitrile).	To prevent skin contact.	
Skin and Body Protection	Impervious clothing, lab coat.	To protect skin and clothing from contamination.	
Respiratory Protection	Suitable respirator.	Use if ventilation is inadequate or if dust/aerosols are generated.	

Engineering Controls:

- Ensure adequate ventilation in the handling area.
- Provide an accessible safety shower and eye wash station.

Section 5: First-Aid and Accidental Release Measures

First-Aid Measures:

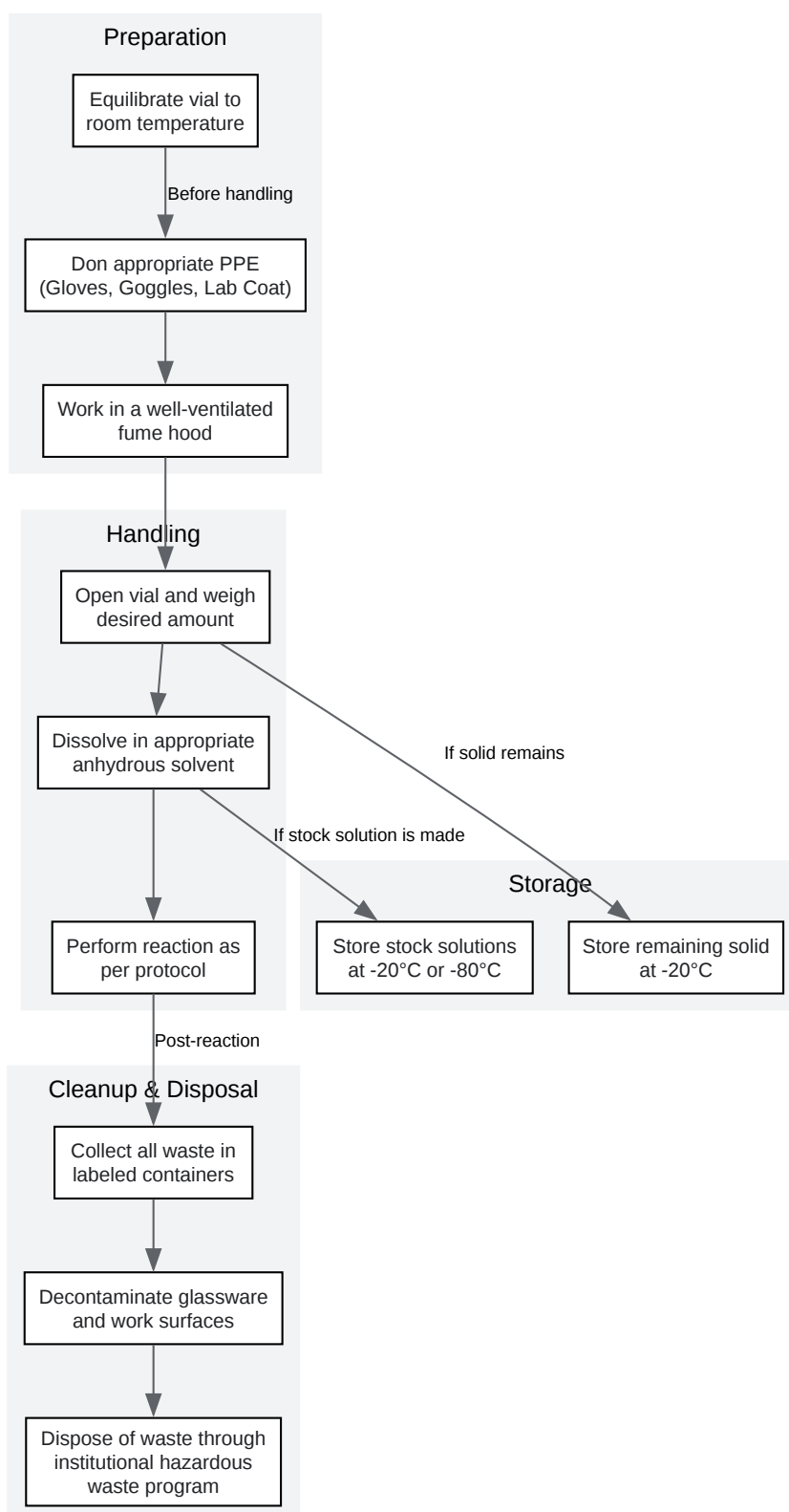
- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present. Seek prompt medical attention.
- Skin Contact: Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Call a physician.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.

Accidental Release Measures:

- **Personal Precautions:** Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or water courses.
- **Methods for Cleaning Up:** For solutions, absorb with a liquid-binding material like diatomite. Decontaminate surfaces by scrubbing with alcohol. Dispose of contaminated material in accordance with local regulations.

Section 6: Experimental Workflow and Safe Handling Diagram

The following diagram illustrates a standard workflow for the safe handling of **DBCO-PEG4-Alcohol** in a laboratory setting.



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Caption: Safe handling workflow for **DBCO-PEG4-Alcohol**.

Section 7: Stability and Reactivity

DBCO-PEG4-Alcohol is stable under recommended storage conditions. Hazardous decomposition products, such as toxic fumes, may be emitted under fire conditions.

This technical guide is intended for informational purposes for research professionals. Always refer to the specific Safety Data Sheet provided by the supplier before use and adhere to all institutional and regulatory safety protocols. The chemical, physical, and toxicological properties may not have been completely investigated.

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